

Magnesium Acetate Tetrahydrate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Magnesium acetate

Cat. No.: B085918

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Abstract

This technical guide provides an in-depth analysis of **magnesium acetate** tetrahydrate, a hydrated salt of magnesium and acetic acid. It details the compound's chemical properties, synthesis, and multifaceted applications across various scientific and industrial domains. The document elucidates its critical role as a magnesium source in biological systems, its function in molecular biology experiments, and its utility as an environmentally benign de-icing agent. Furthermore, this paper presents key quantitative data, outlines experimental protocols where **magnesium acetate** tetrahydrate is a key reagent, and visualizes associated biochemical pathways and experimental workflows. This guide is intended for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this versatile compound.

Introduction

Magnesium acetate tetrahydrate, with the chemical formula $\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$, is the hydrated form of **magnesium acetate**.^{[1][2][3]} It is a crucial compound in various chemical and biological applications, valued for its high solubility in water and its role as a bioavailable source of magnesium ions.^{[2][3]} Magnesium is the second most abundant intracellular cation and is essential for the function of over 350 enzymes, playing a pivotal role in processes such as ATP production, nucleic acid and protein synthesis, nerve signaling, and muscle contraction.^[3] This document provides a detailed examination of the physicochemical properties, synthesis, and significant applications of **magnesium acetate** tetrahydrate.

Physicochemical Properties

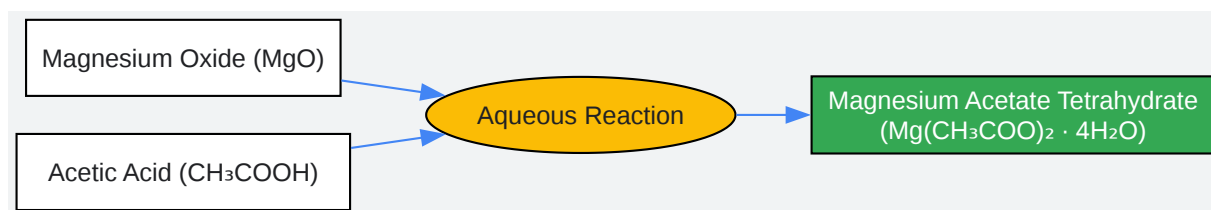
Magnesium acetate tetrahydrate presents as white, deliquescent crystals.[4] It is the magnesium salt of acetic acid and is known to be highly soluble in water.[1][2][3] Upon heating, it undergoes decomposition to form magnesium oxide.[1]

Table 1: Physicochemical Properties of **Magnesium Acetate** Tetrahydrate

Property	Value	Reference
Chemical Formula	$\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$	[1][2][3][5]
Molecular Formula	$\text{C}_4\text{H}_{14}\text{MgO}_8$	[2]
Molecular Weight	214.45 g/mol	[2][5]
Appearance	White or colorless deliquescent crystals	[4]
Density	1.45 g/cm ³	[4]
Melting Point	80 °C (decomposes)	[4]
CAS Number	16674-78-5	[2][4][5]

Synthesis and Formulation

Magnesium acetate tetrahydrate is typically synthesized through the reaction of magnesium oxide with acetic acid.[3] The specific crystalline form obtained can be influenced by the reaction conditions. For instance, reacting magnesium oxide with concentrated acetic acid in boiling ethyl acetate yields the alpha form, while using a 5-6% acetic acid solution produces the beta form.[3] The commercially available tetrahydrate form crystallizes from an aqueous solution.[3]



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Caption: Synthesis of **Magnesium Acetate** Tetrahydrate.

Applications in Research and Industry

Magnesium acetate tetrahydrate has a broad spectrum of applications, ranging from biochemical research to large-scale industrial processes.

Molecular Biology and Biochemical Research

In the laboratory, **magnesium acetate** is a common reagent. It serves as a source of magnesium ions, which are essential cofactors for many enzymes, including DNA and RNA polymerases. It has been shown to induce a conformational change in the Escherichia coli enzyme Primase, highlighting its specific effects in biological systems.[1]

Pharmaceutical and Medical Applications

Medically pure **magnesium acetate** tetrahydrate is utilized in dialysis solutions.[3] It also finds use in clinical chemistry as a precipitating reagent for ApoB-containing lipoproteins when used in conjunction with phosphotungstic acid.[3]

Industrial Uses

A significant application of **magnesium acetate** is in the formulation of calcium **magnesium acetate** (CMA), an environmentally friendly alternative to traditional de-icing salts like sodium chloride and calcium chloride.[1] CMA is less corrosive to infrastructure and has a lower impact on the environment. Additionally, CMA is employed as an emission control agent in coal combustion processes to mitigate acid rain by capturing SO₂ and NO_x. [1] Other industrial applications include its use in the manufacturing of rayon for cigarette filters and as a dye fixative in textile printing.[3]

Experimental Protocols

Preparation of a 1M Stock Solution of Magnesium Acetate Tetrahydrate

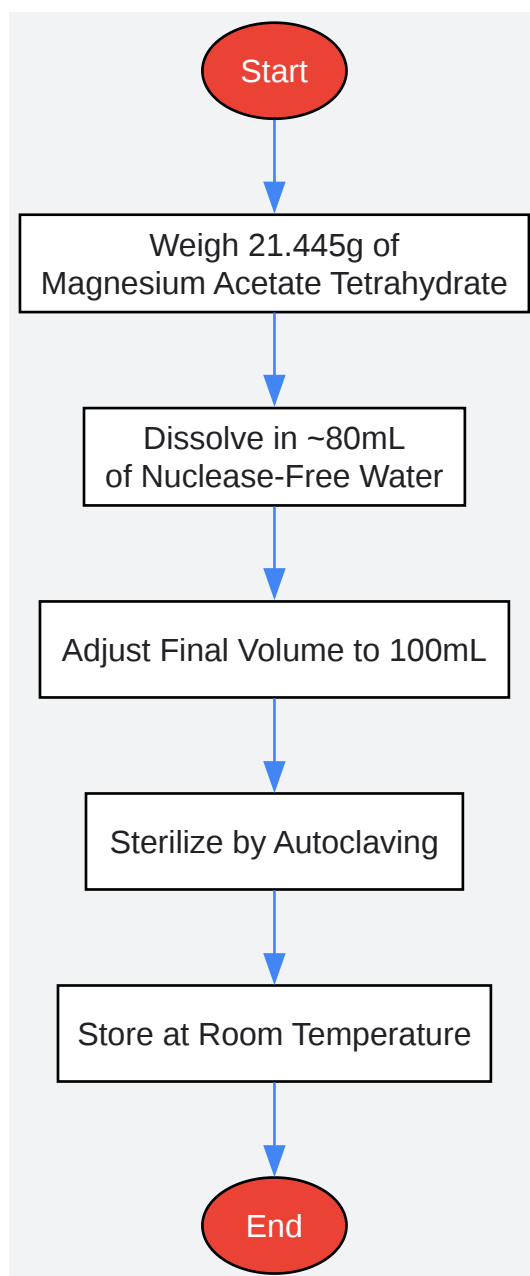
Objective: To prepare a 1 Molar stock solution for use in biochemical assays.

Materials:

- **Magnesium Acetate** Tetrahydrate (MW: 214.45 g/mol)
- Nuclease-free water
- Sterile glassware (beaker, graduated cylinder)
- Magnetic stirrer and stir bar
- Autoclave

Procedure:

- Weigh out 21.445 g of **magnesium acetate** tetrahydrate.
- Add the powder to a beaker containing approximately 80 mL of nuclease-free water.
- Dissolve the powder completely using a magnetic stirrer.
- Transfer the solution to a 100 mL graduated cylinder and adjust the final volume to 100 mL with nuclease-free water.
- Sterilize the solution by autoclaving.
- Store the stock solution at room temperature.

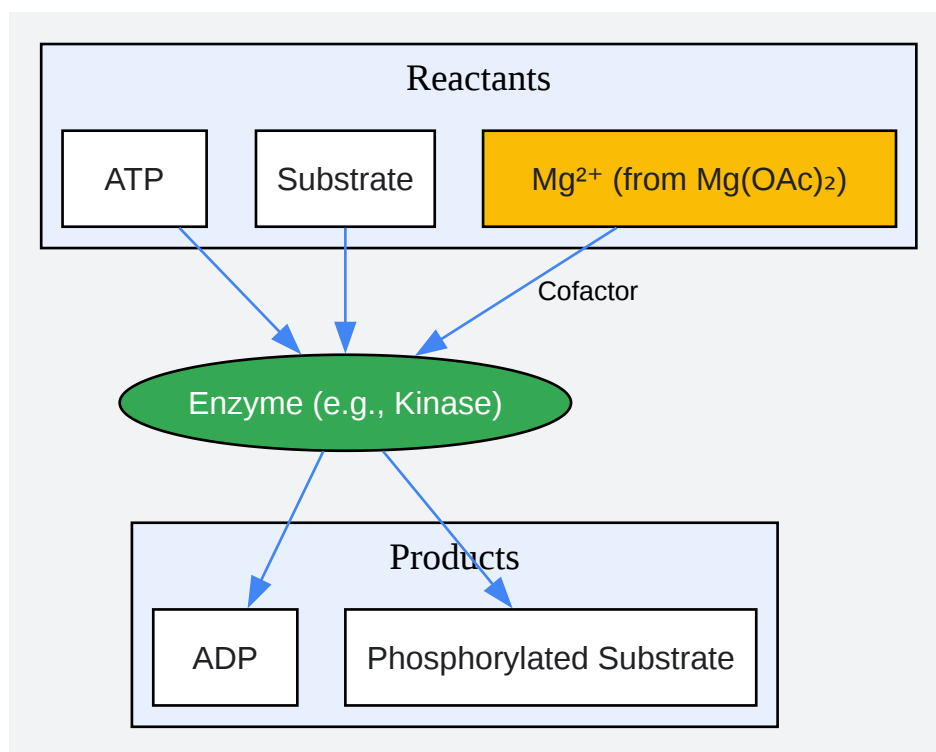


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Caption: Workflow for 1M Stock Solution Preparation.

Role in Enzyme Kinetics: A Conceptual Pathway

Magnesium ions, provided by **magnesium acetate** tetrahydrate, are crucial for enzymatic reactions involving phosphate transfer, such as those catalyzed by kinases. The Mg^{2+} ion coordinates with the phosphate groups of ATP, stabilizing the negative charges and facilitating nucleophilic attack on the gamma-phosphate.



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Caption: Role of Mg^{2+} as an Enzyme Cofactor.

Conclusion

Magnesium acetate tetrahydrate is a compound of significant scientific and industrial importance. Its well-defined chemical properties and its role as a bioavailable source of magnesium make it indispensable in a wide array of applications, from fundamental biochemical research to the development of environmentally sustainable industrial products. A thorough understanding of its characteristics, as detailed in this guide, is essential for researchers and professionals seeking to leverage its properties in their work.

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- To cite this document: BenchChem. [Magnesium Acetate Tetrahydrate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085918#what-is-the-chemical-formula-for-magnesium-acetate-tetrahydrate]

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